

Storage and stability issues of 1,3-Cyclohexanedimethanamine

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Compound of Interest

Compound Name: 1,3-Cyclohexanedimethanamine

Cat. No.: B1196822

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Technical Support Center: 1,3-Cyclohexanedimethanamine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and stability of **1,3-Cyclohexanedimethanamine**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1,3-Cyclohexanedimethanamine**?

A1: **1,3-Cyclohexanedimethanamine** should be stored in a cool, dry, and well-ventilated area away from incompatible substances.[1][2][3] It is crucial to keep the container tightly closed when not in use to prevent exposure to moisture and atmospheric carbon dioxide.[1][4] Storage in a corrosives area is also recommended.[1] For long-term storage, maintaining a cool and dry environment is essential.[2]

Q2: What are the primary signs of degradation to look for in **1,3-Cyclohexanedimethanamine**?

A2: The primary visual indicator of degradation is a change in color from a clear, colorless liquid to a yellow or brownish hue.[5][6] An increase in viscosity or the formation of precipitates can

also signify degradation. A change in the characteristic ammonia-like odor may also be an indicator of chemical changes.

Q3: What substances are incompatible with **1,3-Cyclohexanedimethanamine**?

A3: **1,3-Cyclohexanedimethanamine** is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.^{[1][7]} It can react violently with strong oxidizing materials.^[4] Contact with these substances should be strictly avoided to prevent hazardous reactions.

Q4: Is **1,3-Cyclohexanedimethanamine** sensitive to air or moisture?

A4: Yes, as a primary amine, **1,3-Cyclohexanedimethanamine** is susceptible to reacting with carbon dioxide from the air, which can lead to the formation of carbamates. It is also hygroscopic and will absorb moisture from the atmosphere. Therefore, it is imperative to store it under an inert atmosphere (e.g., nitrogen or argon) and in tightly sealed containers.

Q5: What is the expected shelf life of **1,3-Cyclohexanedimethanamine**?

A5: The shelf life of **1,3-Cyclohexanedimethanamine** can vary depending on the supplier and storage conditions. If a retest or expiration date is not provided on the Certificate of Analysis, it indicates that extensive stability data may not be available. For optimal performance, it is recommended to use the product within a reasonable timeframe and to re-evaluate its purity if stored for an extended period, especially if the container has been opened.

Troubleshooting Guide

Issue 1: The **1,3-Cyclohexanedimethanamine** has turned yellow.

- Possible Cause: Exposure to air and/or light. Amines can undergo oxidative degradation or react with atmospheric carbon dioxide, leading to color changes.
- Solution:
 - Verify the purity of the material using an appropriate analytical method, such as titration or gas chromatography, to determine if it still meets the requirements for your experiment.
 - If the purity is acceptable, you may be able to proceed with your experiment, but be aware that the discoloration may indicate the presence of impurities that could affect sensitive

applications.

- For future prevention, ensure the container is tightly sealed, and consider flushing the headspace with an inert gas like nitrogen or argon before sealing. Store the container in a dark place or use an amber glass bottle to protect it from light.

Issue 2: The viscosity of the **1,3-Cyclohexanedimethanamine** has increased, or solids have formed.

- Possible Cause: This can be due to polymerization, absorption of a significant amount of water from the atmosphere, or reaction with carbon dioxide to form solid carbamates.
- Solution:
 - Do not use the material if significant precipitation or viscosity changes are observed, as this indicates substantial degradation.
 - Review your storage and handling procedures. Ensure containers are sealed immediately after use and stored in a dry environment. Using a desiccator for storage can be beneficial.

Issue 3: Inconsistent experimental results using a previously opened bottle of **1,3-Cyclohexanedimethanamine**.

- Possible Cause: The purity of the amine may have decreased due to gradual degradation upon repeated exposure to the atmosphere.
- Solution:
 - It is recommended to aliquot the material into smaller, single-use containers upon first opening to minimize repeated exposure of the bulk material to the atmosphere.
 - Before critical experiments, re-analyze the purity of the stored amine to ensure it meets the required specifications.

Data Presentation

Table 1: Physical and Chemical Properties of **1,3-Cyclohexanedimethanamine**

Property	Value	Reference
Appearance	Clear, colorless liquid	[3][4]
Molecular Formula	C ₈ H ₁₈ N ₂	[4]
Molecular Weight	142.24 g/mol	[8]
Boiling Point	240 °C (464 °F) @ 760 mmHg	[4]
Melting Point	< -25 °C (< -13 °F)	[4]
Flash Point	~116 °C (~241 °F) Closed Cup	[3][4]
Density	~0.944 g/cm ³ @ 20 °C	[4]
Solubility in Water	>1000 g/L	[4]
Vapor Pressure	34 Pa (0.26 mmHg) @ 25 °C	[4][9]
Amine Value	790 mg KOH/g	[3]

Table 2: Representative Stability Data for **1,3-Cyclohexanedimethanamine**

Disclaimer: The following data are illustrative and based on the general behavior of cycloaliphatic amines. Actual stability will depend on specific storage conditions and exposure.

Condition	Duration	Observation	Estimated Purity Loss
Recommended Storage (Cool, dry, dark, sealed under N ₂)	12 months	No significant change	< 1%
Exposure to Air (Container frequently opened)	6 months	Slight yellowing	2-5%
Elevated Temperature (40°C, sealed)	3 months	Noticeable yellowing	3-7%
Exposure to Light (Clear container, ambient temp)	6 months	Slight discoloration	1-3%

Experimental Protocols

Protocol 1: Assessment of **1,3-Cyclohexanedimethanamine** Stability

1. Visual Inspection:

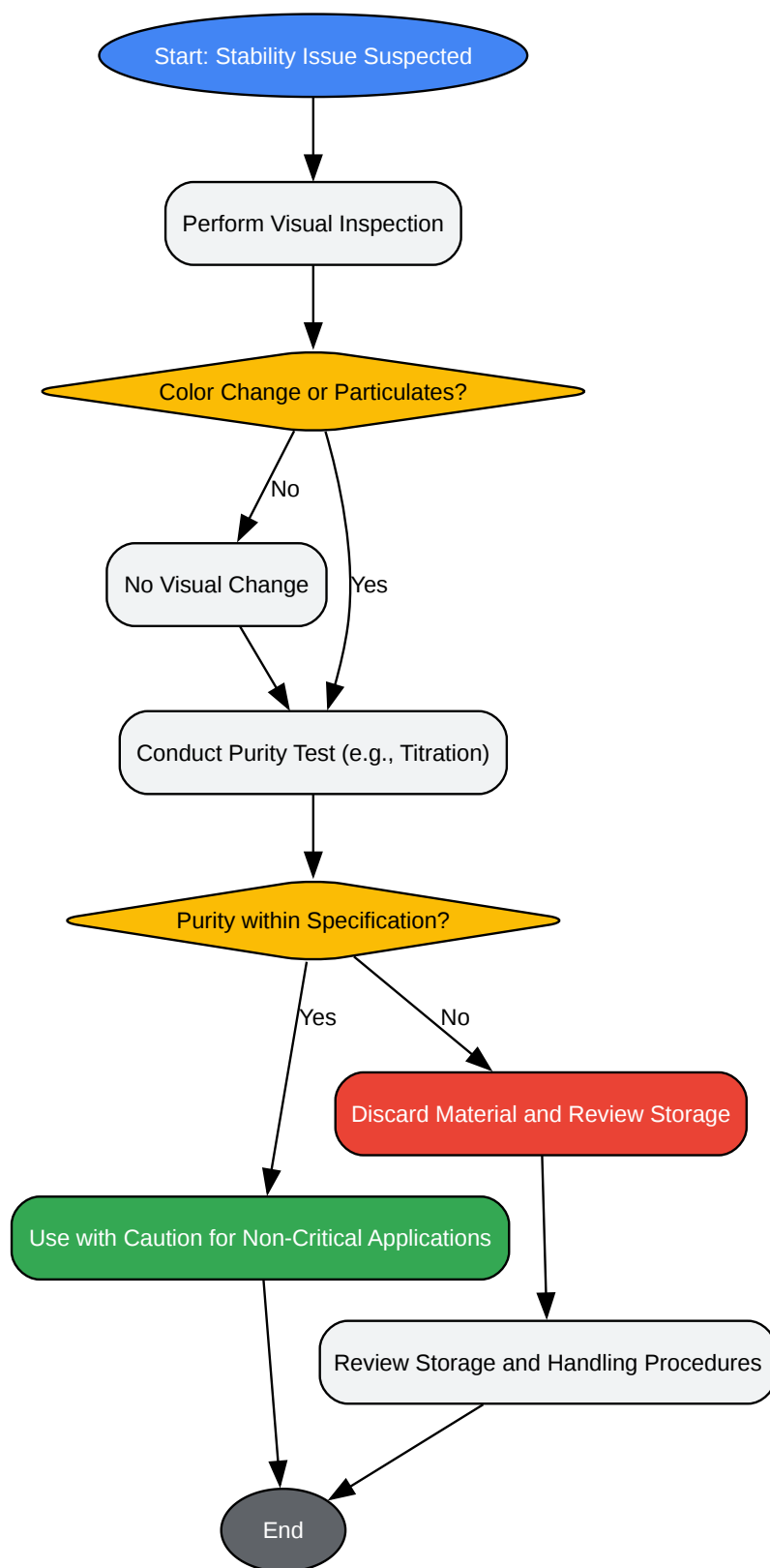
- Objective: To qualitatively assess for signs of degradation.
- Procedure:
 - Carefully observe the sample in a clear, clean container against a white background.
 - Record the color and clarity of the liquid. Note any yellowing, haziness, or presence of particulate matter.
 - Compare the appearance to a fresh, unopened sample if available.

2. Purity Determination by Non-Aqueous Titration:

- Objective: To quantify the amine content and assess for a decrease in purity.
- Materials:
 - **1,3-Cyclohexanedimethanamine** sample
 - Glacial acetic acid
 - Perchloric acid (0.1 N in glacial acetic acid), standardized

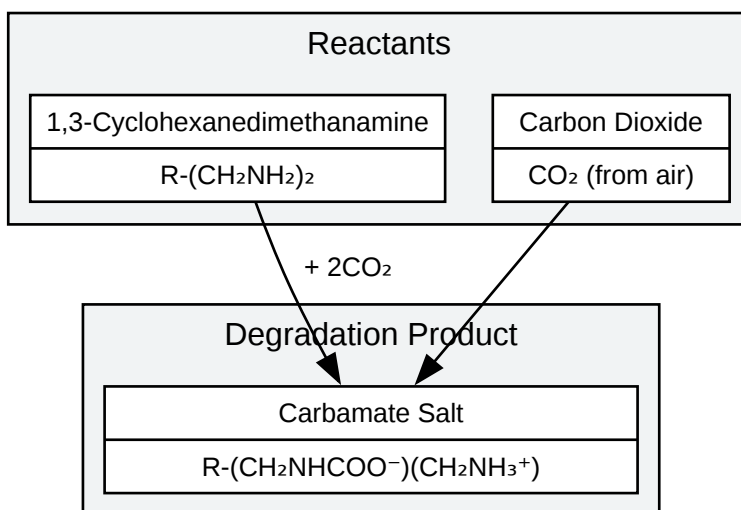
- Crystal violet indicator or a potentiometer with a suitable electrode
- Burette, beaker, magnetic stirrer
- Procedure:
 - Accurately weigh approximately 0.15 g of the **1,3-Cyclohexanedimethanamine** sample into a clean, dry 250 mL beaker.
 - Add 50 mL of glacial acetic acid and stir until the sample is completely dissolved.
 - Add a few drops of crystal violet indicator or insert the electrode of the potentiometer.
 - Titrate with standardized 0.1 N perchloric acid until the endpoint is reached (color change from violet to blue-green for the indicator, or the inflection point on the potentiometric curve).
 - Record the volume of titrant used.
 - Calculate the purity of the amine using the following formula: $\text{Purity (\%)} = (V \times N \times 142.24) / (W \times 2 \times 10)$ Where:
 - V = Volume of perchloric acid titrant (mL)
 - N = Normality of the perchloric acid titrant
 - 142.24 = Molecular weight of **1,3-Cyclohexanedimethanamine**
 - W = Weight of the sample (g)
 - 2 = Number of basic groups per molecule

Mandatory Visualization



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Caption: Troubleshooting workflow for **1,3-Cyclohexanedimethanamine** stability issues.



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Caption: Potential degradation of **1,3-Cyclohexanedimethanamine** by CO₂.

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